

# Molecular structure and formula of 1-Chloro-1-propene

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: 1-Chloro-1-propene

CAS No.: 590-21-6

Cat. No.: B1220616

[Get Quote](#)

An In-Depth Technical Guide to the Molecular Structure and Formula of **1-Chloro-1-propene**

This guide provides a comprehensive technical overview of **1-chloro-1-propene**, a halogenated alkene of significant interest in chemical synthesis. Designed for researchers, scientists, and drug development professionals, this document delves into the molecule's fundamental structural characteristics, isomerism, spectroscopic signature, synthesis, and chemical reactivity. The content is structured to deliver not just data, but also the causal scientific principles that govern the properties and behavior of this compound.

## Core Molecular Identity and Formula

**1-Chloro-1-propene** is a chlorinated hydrocarbon with the chemical formula  $C_3H_5Cl$ .<sup>[1][2][3]</sup> Its IUPAC name is 1-chloroprop-1-ene, and it is also commonly known as 1-propenyl chloride.<sup>[1]</sup> <sup>[4]</sup> The molecule consists of a three-carbon propylene chain with a chlorine atom and a double bond located at the first carbon position (C1). Its molecular weight is approximately 76.52 g/mol.<sup>[1][4][5]</sup> This seemingly simple formula belies a structural complexity that is critical to its chemistry: geometric isomerism.

## Geometric Isomerism: The Dichotomy of cis and trans

The presence of a carbon-carbon double bond (C=C) in the **1-chloro-1-propene** structure introduces rigidity and prevents free rotation around the bond axis.[6] This structural constraint gives rise to two distinct geometric isomers, designated as cis (Z) and trans (E), depending on the spatial arrangement of the substituents attached to the double-bonded carbons.[2][7]

- **cis-(Z)-1-Chloro-1-propene**: In this isomer, the chlorine atom and the methyl group ( $-\text{CH}_3$ ) are positioned on the same side of the double bond. The IUPAC designation for this configuration is (Z)-1-chloroprop-1-ene.[5][7]
- **trans-(E)-1-Chloro-1-propene**: In the trans isomer, the chlorine atom and the methyl group are on opposite sides of the double bond. The corresponding IUPAC name is (E)-1-chloroprop-1-ene.[8]

This difference in spatial arrangement, while subtle, leads to distinct physical properties and spectroscopic signatures for each isomer, which is a crucial consideration in both synthesis and application.

Caption: Geometric isomers of **1-Chloro-1-propene**.

## Physicochemical Properties: A Tale of Two Isomers

The differing molecular geometries of the cis and trans isomers directly influence their intermolecular forces, which in turn results in measurable differences in their physical properties. The cis isomer generally exhibits a slightly higher dipole moment due to the vector addition of bond dipoles, which can affect properties like boiling point.

Table 1: Comparison of Physicochemical Properties of **1-Chloro-1-propene** Isomers

Property	cis-(Z)-1-Chloro-1-propene	trans-(E)-1-Chloro-1-propene	Mixture
CAS Number	16136-84-8[5][7]	16136-85-9[8]	590-21-6[1][2]
Molecular Formula	C <sub>3</sub> H <sub>5</sub> Cl[7]	C <sub>3</sub> H <sub>5</sub> Cl[8]	C <sub>3</sub> H <sub>5</sub> Cl[1]
Molecular Weight	76.52 g/mol [5][7]	76.52 g/mol [8]	76.52 g/mol [1]
Appearance	Colorless Liquid[4]	Colorless Liquid[4]	Colorless liquid with a disagreeable odor[4][9]
Boiling Point	32.8 °C[4]	37.4 °C[4]	35-38 °C[9][10]
Melting Point	-134.8 °C[4][11]	-99.0 °C[4]	-137.3 °C[9]
Density (at 20°C)	0.9347 g/cm <sup>3</sup> [4]	0.9349 g/cm <sup>3</sup> [4]	0.92 g/cm <sup>3</sup> [9]
Refractive Index (at 20°C)	1.4055[4]	1.4054[4]	1.4020-1.4060[9]
Solubility	Insoluble in water; Soluble in ether, acetone, benzene, chloroform[4]	Insoluble in water; Soluble in ether, acetone, benzene, chloroform[4]	Insoluble in water[9]

## Spectroscopic Characterization and Structural Elucidation

Spectroscopic techniques are indispensable for the identification and differentiation of the cis and trans isomers of **1-chloro-1-propene**. Each method provides a unique fingerprint based on the molecule's interaction with electromagnetic radiation.

### Proton Nuclear Magnetic Resonance (<sup>1</sup>H NMR) Spectroscopy

<sup>1</sup>H NMR is arguably the most powerful tool for distinguishing between the cis and trans isomers. The key lies in the coupling constant (J-value) between the two vinylic protons (the hydrogens on the double bond).

- **Expected Signals:** Both isomers will show a doublet for the methyl group ( $-\text{CH}_3$ ) and two distinct signals for the vinylic protons, each appearing as a doublet of quartets due to coupling with each other and with the methyl protons.
- **Causality of Isomer Differentiation:** The magnitude of the vicinal coupling constant ( $^3J_{\text{HH}}$ ) between the vinylic protons is stereospecific. For the trans isomer, this coupling is typically larger (approx. 13-18 Hz), while for the cis isomer, it is significantly smaller (approx. 6-12 Hz). This empirical rule is a cornerstone of alkene stereochemistry determination.

## Infrared (IR) Spectroscopy

IR spectroscopy provides information about the functional groups present in the molecule. Key vibrational modes for **1-chloro-1-propene** include:

- **C=C Stretch:** A characteristic absorption band for the carbon-carbon double bond is expected in the region of  $1650\text{-}1670\text{ cm}^{-1}$ .
- **=C-H Bending:** The out-of-plane bending (wagging) of the C-H bonds on the double bond is highly diagnostic of substitution patterns. The trans isomer typically shows a strong band around  $930\text{-}965\text{ cm}^{-1}$ , whereas the cis isomer shows a broader band around  $665\text{-}730\text{ cm}^{-1}$ .
- **C-Cl Stretch:** A strong absorption corresponding to the carbon-chlorine bond stretch is expected in the  $600\text{-}800\text{ cm}^{-1}$  region.

The NIST Chemistry WebBook is an authoritative source for reference IR spectra for these compounds.[3]

## Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of the molecule.

- **Molecular Ion Peak ( $\text{M}^+$ ):** The mass spectrum will show a molecular ion peak at  $m/z = 76$ .[4] A characteristic isotopic pattern, the  $\text{M}+2$  peak, will be observed at  $m/z = 78$  with approximately one-third the intensity of the  $\text{M}^+$  peak, which is definitive for the presence of a single chlorine atom (due to the natural abundance of the  $^{35}\text{Cl}$  and  $^{37}\text{Cl}$  isotopes).

- Fragmentation: Common fragmentation pathways involve the loss of a chlorine radical (M-35) or a methyl radical (M-15), leading to significant peaks in the spectrum.

## Synthesis and Manufacturing Pathways

**1-chloro-1-propene** is typically produced as a mixture of isomers, which can then be separated if a specific isomer is required. It is often formed as a byproduct in the industrial production of other chlorinated compounds like allyl chloride.[4]

## Key Synthetic Routes

Several laboratory and industrial methods are employed for its synthesis:

- Dehydrohalogenation of Dichloropropanes: A common and effective method involves the elimination of hydrogen chloride (HCl) from 1,2-dichloropropane by heating it with an alcoholic solution of a strong base, such as potassium hydroxide (KOH).[4]
- Direct Chlorination of Propene: The high-temperature, vapor-phase chlorination of propene primarily yields allyl chloride but also produces small amounts of **1-chloro-1-propene** and other isomers.[4]
- Isomerization: The compound can also be formed by the controlled isomerization of other halopropenes under specific catalytic conditions.[12]

## Example Protocol: Synthesis via Dehydrohalogenation

The following protocol is a representative, self-validating workflow for the synthesis of **1-chloro-1-propene** from 1,2-dichloropropane. The success of the reaction is validated by the physical properties (boiling point) of the collected distillate and subsequent spectroscopic analysis.

### Step 1: Reagent Preparation

- Dissolve potassium hydroxide (KOH) in ethanol with gentle heating in a round-bottom flask equipped with a reflux condenser.

### Step 2: Reaction

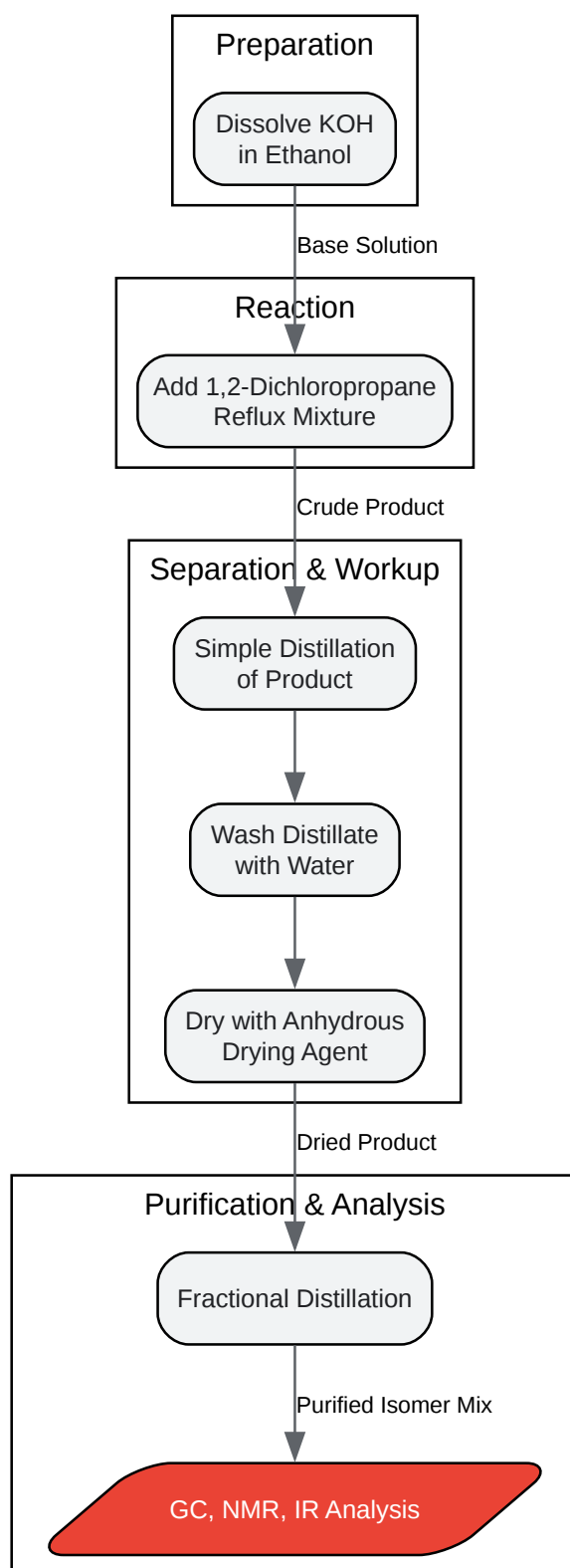
- Slowly add 1,2-dichloropropane to the alcoholic KOH solution. The reaction is exothermic and will proceed under reflux. The base abstracts a proton, and a chloride ion is eliminated, forming the C=C double bond.

#### Step 3: Distillation and Workup

- After the reaction is complete, the low-boiling **1-chloro-1-propene** (boiling point ~33-38 °C) is separated from the reaction mixture by simple distillation.
- The collected distillate is washed with water to remove residual ethanol and KOH, then dried over an anhydrous drying agent (e.g., CaCl<sub>2</sub> or MgSO<sub>4</sub>).

#### Step 4: Final Purification & Validation

- A final fractional distillation is performed to yield the purified **1-chloro-1-propene** isomer mixture.
- The purity and isomer ratio are confirmed using Gas Chromatography (GC) and the structure is validated by NMR and IR spectroscopy.



[Click to download full resolution via product page](#)

Caption: Workflow for Synthesis of **1-Chloro-1-propene**.

## Chemical Reactivity and Applications

As an unsaturated halogenated hydrocarbon, **1-chloro-1-propene** is a versatile chemical intermediate.<sup>[9]</sup> Its reactivity is dominated by two main features: the nucleophilic character of the double bond and the C-Cl bond.

- **Addition Reactions:** The  $\pi$ -bond can undergo electrophilic addition reactions, although the presence of the electron-withdrawing chlorine atom deactivates it compared to propene.
- **Polymerization:** In the presence of catalysts, it can undergo addition polymerization reactions, which are often highly exothermic.<sup>[9]</sup>
- **Nucleophilic Substitution:** The chlorine atom can be displaced by strong nucleophiles, though this is less facile than with saturated alkyl halides due to the  $sp^2$  hybridization of the carbon.

Its primary industrial use is as a chemical intermediate, for example, in the synthesis of 1,3-dichloropropene.<sup>[4]</sup>

## Safety and Handling

**1-Chloro-1-propene** is a hazardous substance that requires careful handling.

- **Flammability:** It is a highly flammable liquid and vapor, with a low flash point.<sup>[4]</sup> Containers should be kept tightly closed and away from heat, sparks, and open flames.
- **Toxicity:** The compound is harmful if swallowed and causes skin and serious eye irritation.<sup>[4]</sup> Inhalation may cause drowsiness or dizziness.<sup>[4]</sup> Appropriate personal protective equipment (PPE), including gloves, safety glasses, and respiratory protection, should be used in a well-ventilated area.

## Conclusion

**1-Chloro-1-propene** is a foundational molecule in organic chemistry, notable for its  $C_3H_5Cl$  formula and, more importantly, its existence as distinct cis (Z) and trans (E) geometric isomers. This isomerism, arising from the restricted rotation of its C=C double bond, imparts unique and differentiable physicochemical and spectroscopic properties to each form. A thorough

understanding of its structure, properties, synthesis, and reactivity is essential for its safe and effective use in research and industrial applications.

## References

- Brainly. (2023, August 9). Explain why 1-chloropropene,  $\text{CH}_3\text{CH}=\text{CHCl}$ , exists as two geometric isomers... Retrieved from Brainly. [[Link](#)]
- National Institute of Standards and Technology. 1-Propene, 1-chloro-. In NIST Chemistry WebBook. Retrieved from NIST. [[Link](#)]
- National Institute of Standards and Technology. 1-Propene, 1-chloro- IR Spectrum. In NIST Chemistry WebBook. Retrieved from NIST. [[Link](#)]
- National Institute of Standards and Technology. 1-Propene, 1-chloro-, (Z)-. In NIST Chemistry WebBook. Retrieved from NIST. [[Link](#)]
- National Institute of Standards and Technology. trans-1-Chloropropene. In NIST Chemistry WebBook. Retrieved from NIST. [[Link](#)]
- National Center for Biotechnology Information. PubChem Compound Summary for CID 11536, **1-Chloro-1-propene**. Retrieved from PubChem. [[Link](#)]
- National Center for Biotechnology Information. PubChem Compound Summary for CID 10899, 1-Chloropropane. Retrieved from PubChem. [[Link](#)]
- National Center for Biotechnology Information. PubChem Compound Summary for CID 5326315, 1-Propene, 1-chloro-, (1Z)-. Retrieved from PubChem. [[Link](#)]
- National Center for Biotechnology Information. PubChem Compound Summary for CID 5284364, trans-1-Chloropropene. Retrieved from PubChem. [[Link](#)]
- SIELC Technologies. (2018, February 16). 1-Chloropropene. Retrieved from SIELC. [[Link](#)]
- Brainly.in. (2019, March 26). convert 1 chloropropane to propene. Retrieved from Brainly.in. [[Link](#)]

- The Automated Topology Builder and Repository. (1E)-**1-Chloro-1-propene** | C<sub>3</sub>H<sub>5</sub>Cl | MD Topology | NMR | X-Ray. Retrieved from ATB. [[Link](#)]
- Gottlieb, H. E., Kotlyar, V., & Nudelman, A. (2010). NMR Chemical Shifts of Trace Impurities: Common Laboratory Solvents, Organics, and Gases in Deuterated Solvents Relevant to the Organometallic Chemist. *The Journal of Organic Chemistry*, 75(19), 6549–6564.
- Cheméo. Chemical Properties of 1-Propene, 1-chloro-, (Z)- (CAS 16136-84-8). Retrieved from Cheméo. [[Link](#)]

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

1. [scbt.com](http://scbt.com) [[scbt.com](http://scbt.com)]
  2. 1-Propene, 1-chloro- [[webbook.nist.gov](http://webbook.nist.gov)]
  3. 1-Propene, 1-chloro- [[webbook.nist.gov](http://webbook.nist.gov)]
  4. 1-Chloro-1-propene | C<sub>3</sub>H<sub>5</sub>Cl | CID 11536 - PubChem [[pubchem.ncbi.nlm.nih.gov](http://pubchem.ncbi.nlm.nih.gov)]
  5. 1-Propene, 1-chloro-, (1Z)- | C<sub>3</sub>H<sub>5</sub>Cl | CID 5326315 - PubChem [[pubchem.ncbi.nlm.nih.gov](http://pubchem.ncbi.nlm.nih.gov)]
  6. [brainly.com](http://brainly.com) [[brainly.com](http://brainly.com)]
  7. 1-Propene, 1-chloro-, (Z)- [[webbook.nist.gov](http://webbook.nist.gov)]
  8. trans-1-Chloropropene | C<sub>3</sub>H<sub>5</sub>Cl | CID 5284364 - PubChem [[pubchem.ncbi.nlm.nih.gov](http://pubchem.ncbi.nlm.nih.gov)]
  9. 1-CHLORO-1-PROPENE | 590-21-6 [[chemicalbook.com](http://chemicalbook.com)]
  10. 1-Chloro-1-propene (cis- and trans- mixture) 90.0+%, TCI America 10 mL | Buy Online | TCI America | Fisher Scientific [[fishersci.com](http://fishersci.com)]
  11. CIS-1-CHLOROPROPENE | 16136-84-8 [[chemicalbook.com](http://chemicalbook.com)]
  12. Buy 1-Chloro-1-propene | 16136-85-9 [[smolecule.com](http://smolecule.com)]
- To cite this document: BenchChem. [Molecular structure and formula of 1-Chloro-1-propene]. BenchChem, [2026]. [Online PDF]. Available at:

[\[https://www.benchchem.com/product/b1220616/docs#molecular-structure-and-formula-of-1-chloro-1-propene\]](https://www.benchchem.com/product/b1220616/docs#molecular-structure-and-formula-of-1-chloro-1-propene)

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)